

Baz1A-IN-1: A Technical Guide to a Novel BAZ1A Bromodomain Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Baz1A-IN-1*

Cat. No.: *B7836978*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Baz1A-IN-1 has emerged as a potent and selective small molecule inhibitor of the BAZ1A (Bromodomain Adjacent to Zinc Finger Domain 1A) protein, a key component of the ISWI (Imitation Switch) chromatin remodeling complexes. BAZ1A, also known as ACF1, plays a crucial role in regulating gene expression through its involvement in chromatin assembly and remodeling. Dysregulation of BAZ1A has been implicated in various diseases, particularly cancer, making it an attractive therapeutic target. This technical guide provides a comprehensive overview of **Baz1A-IN-1**, including its biochemical and cellular activities, detailed experimental protocols for its evaluation, and its impact on relevant signaling pathways.

Core Data Presentation

Biochemical and Cellular Activity of Baz1A-IN-1

The following table summarizes the key quantitative data for **Baz1A-IN-1**, demonstrating its potency and cellular effects.

Parameter	Value	Cell Lines	Reference
Binding Affinity (KD)	0.52 μ M	-	[1]
IC50 (Anti-viability)	5.08 μ M	THP-1	[2]
4.29 μ M	ZR-75-30	[2]	
10.65 μ M	BT474	[2]	
7.70 μ M	H1975	[2]	

Mechanism of Action

Baz1A-IN-1 functions as a competitive inhibitor of the BAZ1A bromodomain. The bromodomain is a protein module that recognizes and binds to acetylated lysine residues on histone tails, a key mechanism for tethering chromatin remodeling complexes to specific genomic loci. By occupying the acetyl-lysine binding pocket of the BAZ1A bromodomain, **Baz1A-IN-1** prevents the recruitment of the BAZ1A-containing ISWI complexes to chromatin, thereby modulating the expression of BAZ1A-target genes.

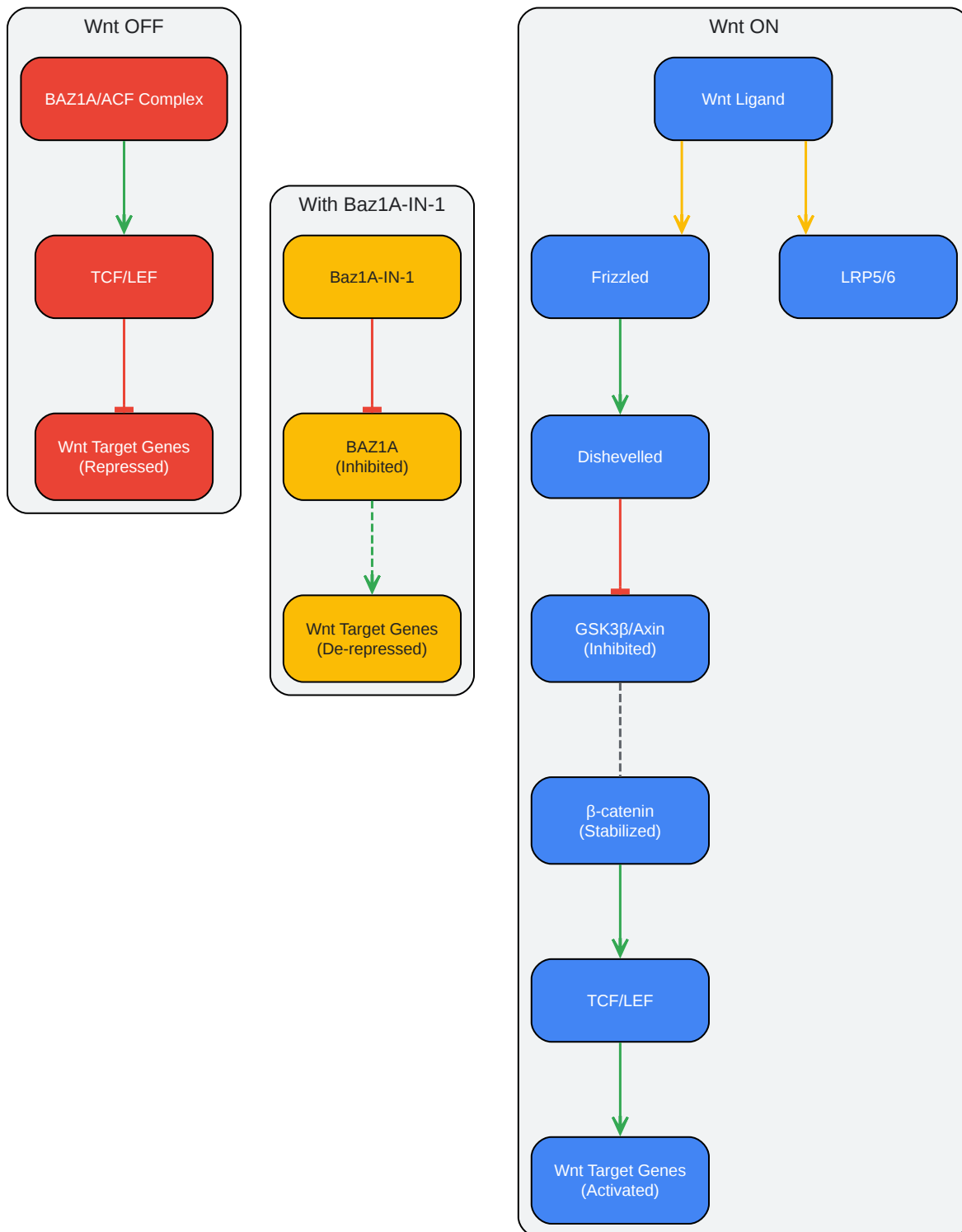
Signaling Pathways

BAZ1A is a central player in several signaling pathways critical for cell growth, differentiation, and survival. **Baz1A-IN-1**, by inhibiting BAZ1A function, can significantly impact these pathways.

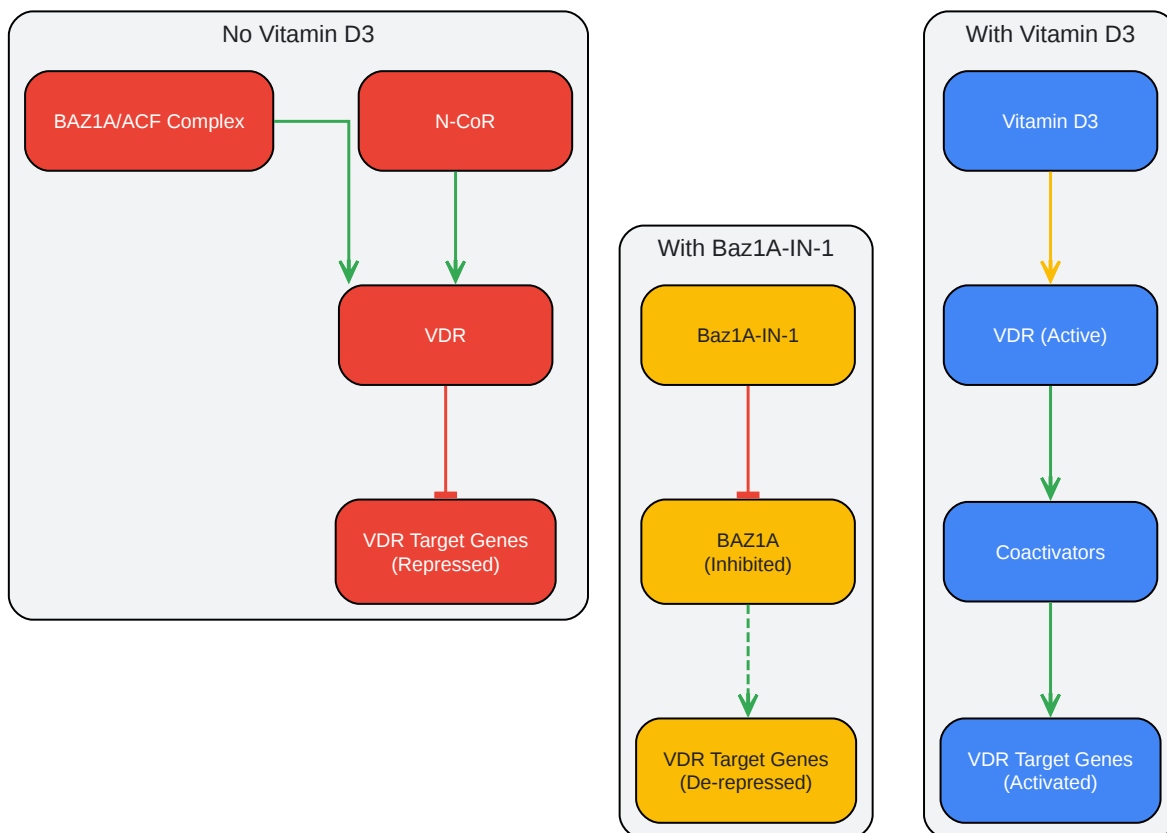
BAZ1A in the Wnt/ β -catenin Signaling Pathway

BAZ1A has been shown to act as a transcriptional repressor of Wnt target genes. In the absence of a Wnt signal, the BAZ1A-containing chromatin remodeling complex is recruited to the promoters of Wnt target genes, contributing to a repressive chromatin state. Inhibition of BAZ1A with **Baz1A-IN-1** can lead to the derepression of these genes.

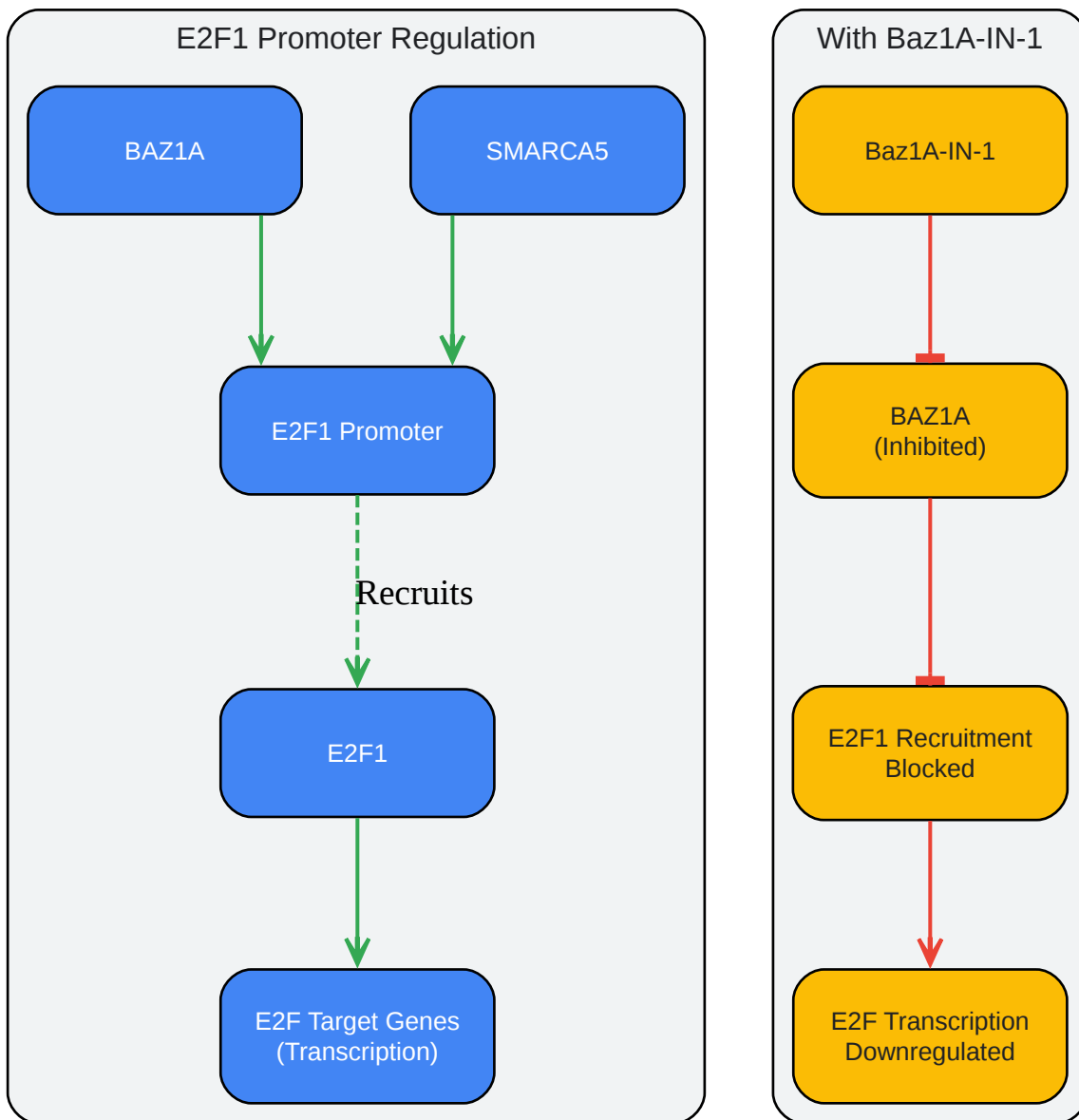
BAZ1A in Wnt Signaling



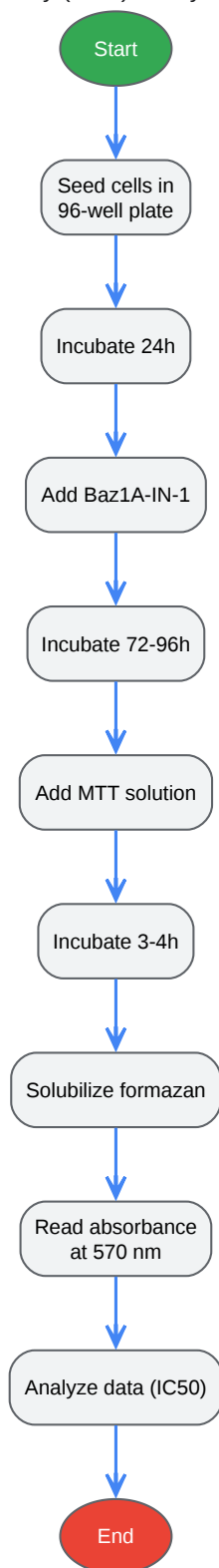
BAZ1A in Vitamin D Receptor Signaling



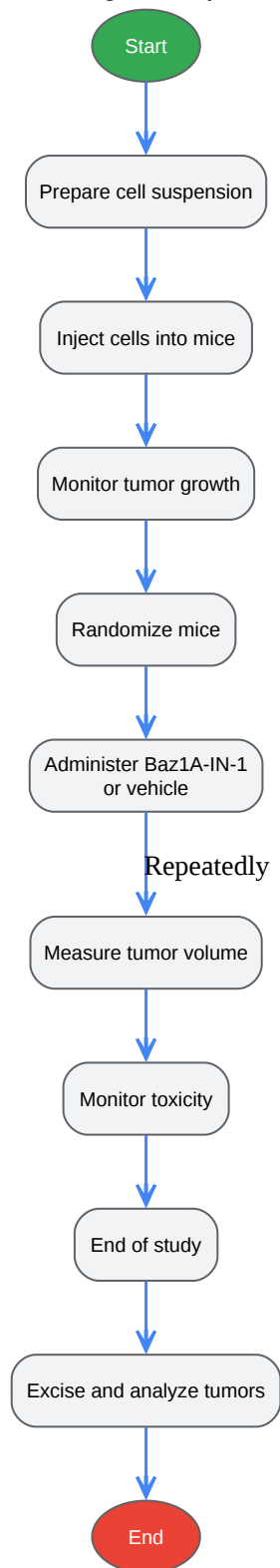
BAZ1A in E2F Transcription Program



Cell Viability (MTT) Assay Workflow



In Vivo Xenograft Study Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cusabio.com [cusabio.com]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- To cite this document: BenchChem. [Baz1A-IN-1: A Technical Guide to a Novel BAZ1A Bromodomain Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7836978#baz1a-in-1-as-a-baz1a-protein-inhibitor\]](https://www.benchchem.com/product/b7836978#baz1a-in-1-as-a-baz1a-protein-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com